

Application Note: Live-Cell Super-Resolution Imaging with HM-JF526 NHS Ester

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Compound of Interest

Compound Name: HM-JF526 Nhs

Cat. No.: B11933719

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Executive Summary & Technical Rationale

HM-JF526 (Hydroxymethyl Janelia Fluor® 526) represents a paradigm shift in live-cell super-resolution microscopy.[1] Unlike standard fluorophores that require toxic, reducing buffers (e.g., thiol-oxygen scavenger systems) to induce "blinking" for Single-Molecule Localization Microscopy (SMLM) or dSTORM, HM-JF526 is chemically engineered to blink spontaneously in physiological buffers (e.g., PBS, DMEM).[1]

This guide addresses the specific application of the NHS Ester derivative. It is critical to understand that the NHS ester is a reactive precursor.[1] It is not designed for direct addition to cell culture media for specific labeling.[1] Instead, it serves as the universal building block to create specific live-cell probes (e.g., HM-JF526-HaloTag, HM-JF526-Taxol, or HM-JF526-Antibody).[1]

Key Technical Advantages[1]

- Spontaneous Blinking: The hydroxymethyl (HM) modification tunes the lactone-zwitterion equilibrium (

), causing the dye to cycle between a non-fluorescent (closed) and fluorescent (open) state without high-power UV activation.[1]

- Physiological Compatibility: Enables dSTORM/SMLM in live cells without the hypoxia or pH shifts caused by traditional GLOX/MEA buffers.[1]
- Fluorogenicity: Low background fluorescence until bound to the target, often eliminating the need for washing steps.[1]

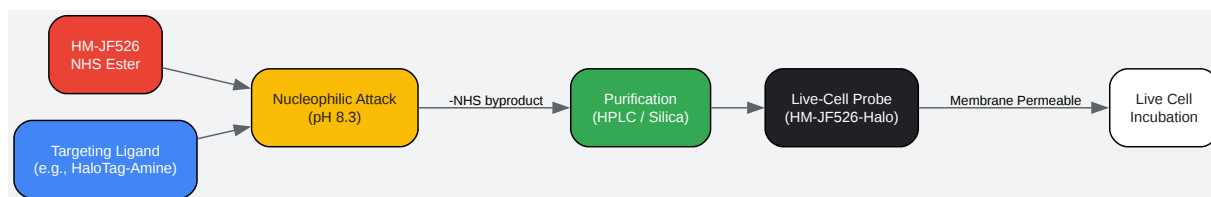
Mechanism of Action

The utility of HM-JF526 relies on two chemical mechanisms: the conjugation chemistry (NHS ester) and the photophysical switching (HM-Rhodamine scaffold).[1]

The Conjugation Workflow (NHS Ester Chemistry)

The N-hydroxysuccinimide (NHS) ester targets primary amines (

) on ligands or proteins, forming a stable amide bond.[1]



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Figure 1: Workflow for converting the reactive **HM-JF526 NHS** ester into a functional live-cell probe.[1]

The Blinking Mechanism (Lactone-Zwitterion Equilibrium)

Standard rhodamines are always "on." [1] HM-JF526 exists primarily in a colorless, non-fluorescent lactone form. [1] It transiently opens to the fluorescent zwitterion form. [1] This

stochastic switching allows single molecules to be localized over time.[1]

Experimental Protocols

Protocol A: Synthesis of Live-Cell Probes (Ligand Conjugation)

Objective: Conjugate **HM-JF526 NHS** Ester to an amine-containing ligand (e.g., HaloTag amine (O2), SNAP-tag amine, or a small molecule drug like Taxol-amine).[1]

Materials:

- **HM-JF526 NHS** Ester (1 mg vials typical).[1]
- Amine-Ligand (e.g., HaloTag amine ligand).[1]
- Anhydrous DMSO or DMF.[1]
- DIPEA (N,N-Diisopropylethylamine).[1]

Step-by-Step Procedure:

- Stock Preparation: Dissolve **HM-JF526 NHS** ester in anhydrous DMSO to 10 mM.[1] Note: Use immediately or store at -20°C under argon/nitrogen.[1] NHS esters hydrolyze rapidly in moisture.[1]
- Reaction Mix:
 - In a microcentrifuge tube, combine the Amine-Ligand (1.0 equivalent) with **HM-JF526 NHS** ester (1.1 – 1.5 equivalents).[1]
 - Add DIPEA (3.0 equivalents) to ensure the amine is deprotonated.[1]
 - Adjust volume with DMSO/DMF to keep reactant concentration high (>5 mM).[1]
- Incubation: Incubate for 2–4 hours at room temperature in the dark with gentle agitation.
- Purification (Critical):

- For Small Molecules (Halo/SNAP ligands): Purify via semi-preparative HPLC (C18 column, Water/Acetonitrile gradient + 0.1% TFA) or silica gel chromatography.[1]
- Why? Unreacted NHS ester will hydrolyze into free acid.[1] If not removed, free dye contributes to background and competes for cellular entry.[1]
- Lyophilization: Dry the purified fraction and redissolve in DMSO to create a 1 mM Probe Stock Solution.

Protocol B: Live-Cell Labeling & Imaging

Objective: Super-resolution imaging of intracellular targets (e.g., Nucleus, Mitochondria, Cytoskeleton) using the synthesized probe.[1]

Materials:

- Live cells expressing HaloTag/SNAP-tag fusion proteins (e.g., H2B-HaloTag).[1][2]
- Imaging Buffer: Phenol-red free DMEM or Live Cell Imaging Solution (LCIS).[1] NO reducing agents (MEA/BME) required.[1]

Step-by-Step Procedure:

- Seeding: Plate cells on high-optical-quality glass-bottom dishes (No. 1.5H coverglass) 24 hours prior.
- Staining:
 - Dilute the HM-JF526 Probe (from Protocol A) into warm culture media.[1]
 - Recommended Concentration: 100 nM – 500 nM (Higher concentrations may be needed for STED; lower for SMLM to ensure sparse blinking).[1]
 - Incubate for 30–60 minutes at 37°C / 5% CO₂.
- Washing:
 - Remove staining media.[1]

- Wash 2x with warm, phenol-red free media or PBS.[1]
- Note: While JF dyes are fluorogenic, washing removes the pool of unbound dye, improving the Signal-to-Noise Ratio (SNR) for single-molecule detection.[1]
- Imaging Acquisition (SMLM/dSTORM):
 - Microscope: TIRF or HILO (Highly Inclined and Laminated Optical sheet) configuration is preferred to reduce background.[1]
 - Excitation: 532 nm or 514 nm laser (High power density: ~1–5 kW/cm² for dSTORM).[1]
 - Camera: EMCCD or sCMOS running at high frame rate (50–100 fps).[1]
 - Acquisition: Acquire 5,000–20,000 frames. You will observe spontaneous blinking spots without UV activation.[1][3]

Data Specifications & Troubleshooting

Photophysical Properties

Property	Value	Notes
Excitation Max	526 nm	Compatible with 514 nm / 532 nm lasers
Emission Max	550 nm	Yellow/Green emission
Extinction Coeff.	118,000 M ⁻¹ cm ⁻¹	High brightness
Quantum Yield	0.87	Excellent photon efficiency
Blinking Mode	Spontaneous	Does not require GLOX/MEA buffers
Cell Permeability	High	Crosses membranes efficiently

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
No Blinking (Static Signal)	Density too high	Reduce probe concentration (try 10–50 nM). High density leads to overlapping PSFs.[1]
High Background	Unreacted Dye	Ensure the probe was purified (HPLC) after NHS conjugation. Wash cells 3x for 15 mins.[1]
Low Signal Intensity	Hydrolysis of NHS	NHS ester degrades in moisture.[1] Use fresh DMSO and store stock under desiccant/argon.[1]
Rapid Bleaching	Laser power too high	HM-JF526 is stable, but excessive power (>10 kW/cm ²) can bleach it.[1] Lower power; blinking is chemically driven, not photo-driven.[1]

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